

Structure-Activity Relationship (SAR) Comparison of Apigenin C-Glycosides

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Compound of Interest

Compound Name: *Apigenin 6,8-di-c-alpha-l-arabinopyranoside*

Cat. No.: *B12421274*

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Executive Summary: The C-Glycoside Advantage

Flavonoid C-glycosides represent a unique class of phytochemicals where the sugar moiety is attached directly to the aglycone backbone via a carbon-carbon (C-C) bond. Unlike their O-glycoside counterparts (C-O-C), which are susceptible to enzymatic and acidic hydrolysis, apigenin C-glycosides (e.g., Vitexin, Isovitexin) exhibit exceptional metabolic stability.

For drug development, this presents a strategic trade-off: Enhanced Stability & Solubility vs. Altered Membrane Permeability. This guide analyzes how the position (C6 vs. C8) and number of sugar units dictate the pharmacological profile of these molecules.

Structural Landscape & SAR Analysis

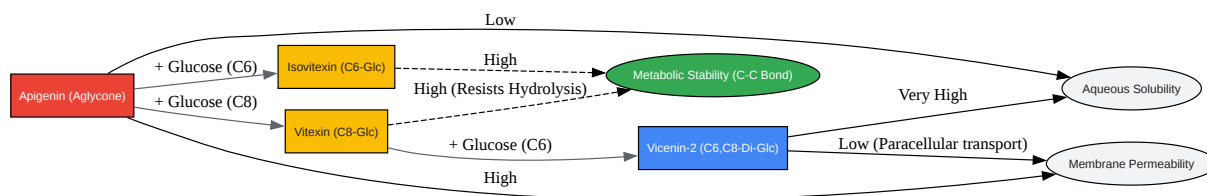
The core apigenin skeleton (4',5,7-trihydroxyflavone) can be glycosylated at the C6 or C8 positions.^[1] The SAR implications of these modifications are profound.

Comparative Structural Features^[2]

Compound	Structure	Glycosylation Site	Key SAR Feature
Apigenin	Aglycone	None	High lipophilicity; high potency; poor aqueous solubility.
Vitexin	Mono-C-glycoside	C-8	Steric Bulk at C8: Reduces rotational freedom; often higher antioxidant activity than C6 isomer.
Isovitexin	Mono-C-glycoside	C-6	Linearity: The C6 sugar lies closer to the A-ring plane, affecting binding pocket fit (e.g., -glucosidase).
Vicenin-2	Di-C-glycoside	C-6 & C-8	Maximal Polarity: Highest water solubility; lowest membrane permeability; steric hindrance reduces potency against some intracellular targets.

SAR Logic Visualization

The following diagram illustrates how structural modifications shift the physicochemical and biological properties of the molecule.



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Figure 1: Structural progression from aglycone to di-C-glycoside and its impact on physicochemical properties.

Comparative Bioactivity Data[4][5][6][7]

The following data aggregates findings from multiple comparative studies (e.g., Marrassini et al., BenchChem) to illustrate relative potencies.

Anti-Inflammatory Potency (NO Inhibition)

Context: LPS-stimulated macrophages.[2]

Compound	Concentration	Inhibition of NO Release	Notes
Vitexin	10 µg/mL	80%	High potency. Effectively blocks iNOS expression.
Vicenin-2	10 µg/mL	29%	Lower potency due to high polarity limiting cellular uptake.
Synergy	Vitexin + Vicenin-2	>90%	Combined treatment shows synergistic inhibition.

Antioxidant Activity (DPPH/ABTS)

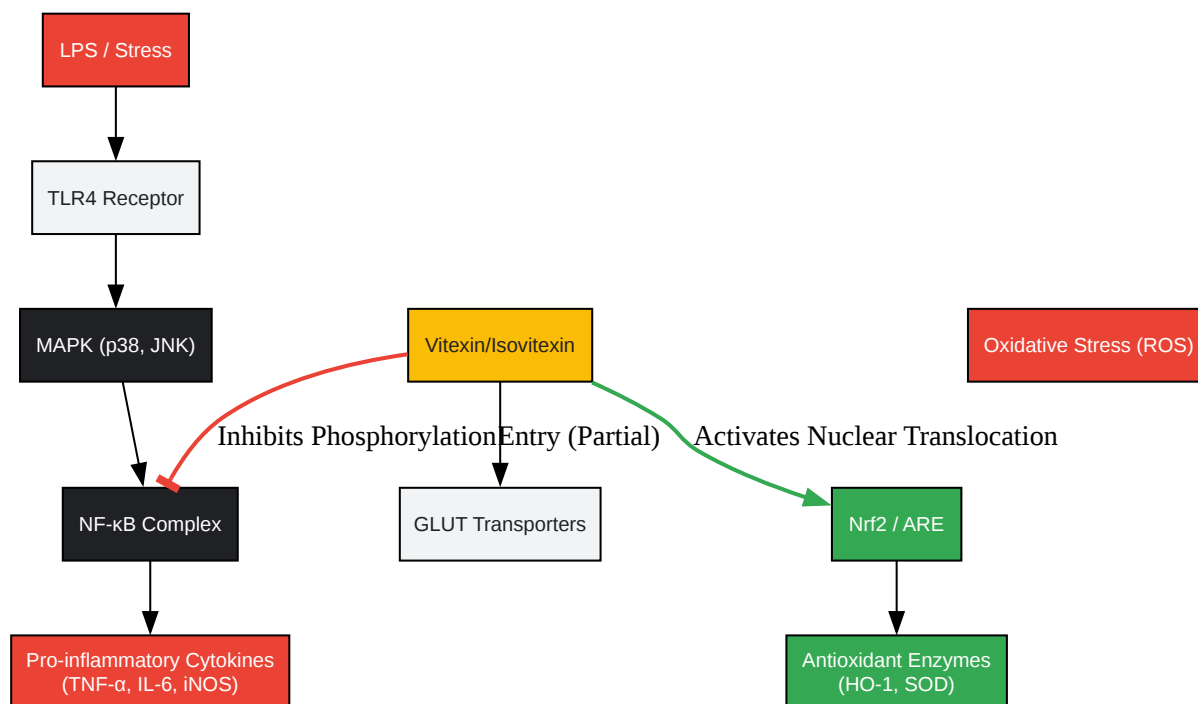
Context: Radical scavenging capacity relative to Trolox.

- Mechanism: C-glycosides generally show lower radical scavenging than O-glycosides because the sugar moiety at C6/C8 sterically hinders the coplanarity of the B-ring, which is essential for electron delocalization.
- Comparison: Isovitexin (C6) often displays slightly higher antioxidant rates () compared to Vitexin (C8) () in theoretical models, likely due to subtle differences in hydroxyl group accessibility [1, 5].

Mechanistic Pathways

Apigenin C-glycosides exert their effects by modulating key signaling cascades. Unlike the aglycone, which passively diffuses, C-glycosides often rely on glucose transporters (GLUT) or paracellular transport, affecting their intracellular concentration.

Signaling Network Diagram



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Figure 2: Dual mechanism of action: Inhibition of NF-κB inflammatory pathway and activation of Nrf2 antioxidant defense.

Experimental Protocols

To ensure reproducibility, the following protocols are standardized based on isolation and bioassay literature [4, 6].

Protocol: Isolation of C-Glycosides from Plant Matrix

Objective: Isolate Vitexin and Isovitexin from leaf extracts (e.g., Bamboo, Passion flower).

- Extraction:
 - Macerate dried powder (100g) in 70% Ethanol (1:10 w/v) for 24h at room temperature.

- Filter and concentrate under reduced pressure (Rotary Evaporator, <50°C).
- Partitioning (Clean-up):
 - Suspend crude extract in water.
 - Wash with Petroleum Ether (removes lipids/chlorophyll).
 - Extract aqueous phase with n-Butanol (3x).^[3] C-glycosides concentrate in the n-BuOH fraction.^[3]
- Purification (Chromatography):
 - Stationary Phase: Macroporous Resin (e.g., D101 or AB-8).
 - Elution Gradient: Water
30% EtOH
70% EtOH.
 - Note: C-glycosides typically elute between 30-50% Ethanol.
- Polyamide Column (Separation of Isomers):
 - Load the flavonoid-rich fraction onto a Polyamide-6 column.
 - Elute with Water/Methanol gradient. Isovitexin typically elutes before Vitexin due to hydrogen bonding differences with the amide groups of the resin.

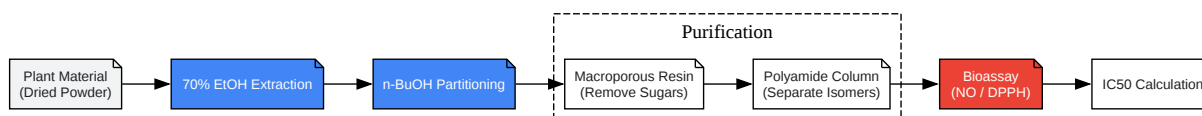
Protocol: Nitric Oxide (NO) Inhibition Assay

Objective: Quantify anti-inflammatory SAR.

- Cell Culture: Seed RAW 264.7 macrophages (cells/mL) in 96-well plates. Incubate 24h.
- Treatment: Pre-treat cells with Apigenin C-glycosides (1–50 µg/mL) for 1h.

- Control: Vehicle (DMSO < 0.1%).
- Stimulation: Add LPS (1 µg/mL) and incubate for 24h.
- Griess Assay:
 - Mix 100 µL culture supernatant with 100 µL Griess reagent (1% sulfanilamide + 0.1% NED in phosphoric acid).
 - Incubate 10 min in dark.
- Measurement: Read Absorbance at 540 nm. Calculate % inhibition relative to LPS-only control.

Experimental Workflow Diagram



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Figure 3: Step-by-step workflow for the isolation and bioactivity assessment of apigenin C-glycosides.

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